

Lirimilast Physicochemical & Solubility Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lirimilast

CAS No.: 329306-27-6

Cat. No.: S533279

Get Quote

Property	Value
Molecular Formula	C ₁₇ H ₁₂ Cl ₂ N ₂ O ₆ S [1] [2]
Molecular Weight	443.26 g/mol [1] [2]
CAS Number	329306-27-6 [1] [2]
DMSO Solubility (In Vitro)	~100 mg/mL (~225.60 mM) [1]
PDE4 Inhibition (IC ₅₀)	49 nM [1] [2]

Detailed Experimental Solubility Protocol

For researchers preparing **Lirimilast** solutions, the following methodology provides a reliable protocol.

Protocol: DMSO Solubility Assessment via NMR [3] [4]

- Sample Preparation:** Dissolve the **Lirimilast** powder in DMSO-d₆ at room temperature with vigorous shaking to achieve a target stock concentration of 100 mM.
- Equilibration & Storage:** Allow the prepared solution to stand overnight at room temperature. Subsequently, store it at -20°C for long-term preservation.
- Dilution for Analysis:** Thaw the stock solution and keep it at room temperature overnight before use. Prepare a diluted working solution with a target concentration of 1 mM in DMSO-d₆.

- **NMR Quantification:** Perform ^1H NMR experiments at 298 K. Use an internal standard method, such as the ERETIC2 software based on the PULCON method, for accurate concentration quantification by integrating the NMR peaks. The experimental error for solubility determination is typically around 50 μM [3] [4].

DMSO Solubility Context & Model

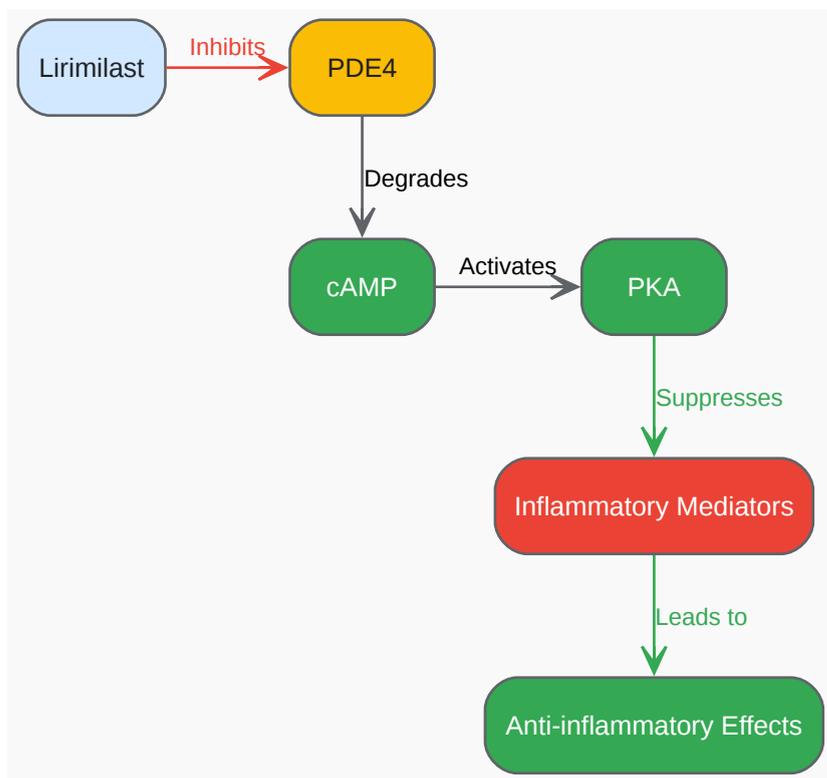
In pharmaceutical research, the definition of "soluble" depends on the application. For fragment-based screening, a threshold of **1 mM** is commonly used to classify a compound as soluble, whereas for preparing stock solutions, a higher threshold of **10 mM** is often applied [3] [4]. **Lirimilast**'s solubility of 225 mM in DMSO far exceeds both these thresholds.

Machine learning models have been developed to predict DMSO solubility. These models use support vector classification and fragment descriptors to help identify compounds with potential solubility issues early in the drug discovery process [3] [5].

Biological Context: Lirimilast as a PDE4 Inhibitor

Lirimilast is a potent, selective, and orally active phosphodiesterase 4 (PDE4) inhibitor [1] [2]. PDE4 is an enzyme that breaks down the intracellular second messenger, cyclic adenosine monophosphate (cAMP). By inhibiting PDE4, **Lirimilast** increases cAMP levels in cells, which leads to downstream anti-inflammatory effects [1]. This mechanism is relevant for the treatment of inflammatory diseases such as asthma and chronic obstructive pulmonary disease (COPD) [1] [2].

The diagram below illustrates the signaling pathway through which **Lirimilast** exerts its anti-inflammatory effects.



Click to download full resolution via product page

> **Lirimilast** inhibits PDE4, increasing cAMP levels and activating PKA, which suppresses inflammatory mediators to produce anti-inflammatory effects.

Important Research-Use-Only Notice

Please note that the information provided is strictly for research and development purposes. **Lirimilast** and the described solvents are **not for human or veterinary use** [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lirimilast | PDE4 inhibitor | CAS# 329306-27-6 | InvivoChem [invivochem.com]

2. Lirimilast | PDE | TargetMol [targetmol.com]
3. DMSO Solubility Assessment for Fragment-Based Screening [pmc.ncbi.nlm.nih.gov]
4. DMSO Solubility Assessment for Fragment-Based Screening [mdpi.com]
5. Development of Dimethyl Sulfoxide Solubility Models Using ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Lirimilast Physicochemical & Solubility Data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b533279#lirimilast-solubility-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com